1H-Indol-7-amine, 6-methoxy-: Technical Synthesis and Application Guide

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Compound of Interest

Compound Name:	*6-methoxy-1H-indol-7-amine*
Cat. No.:	*B11919994*

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Executive Summary

1H-Indol-7-amine, 6-methoxy- (CAS 214278-21-4) is a rare, electron-rich indole scaffold used primarily as an intermediate in the development of kinase inhibitors and serotonin (5-HT) receptor modulators. Distinguished by the presence of an amino group at the 7-position and a methoxy group at the 6-position, this compound offers a unique vector for molecular extension, particularly in designing drugs that target the ATP-binding pocket of enzymes or specific G-protein coupled receptors (GPCRs). Its high electron density makes it susceptible to oxidation, requiring rigorous handling protocols under inert atmospheres.

Chemical Identity & Nomenclature

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Property	Identifier / Value
CAS Registry Number	214278-21-4
IUPAC Name	6-Methoxy-1H-indol-7-amine
Synonyms	7-Amino-6-methoxyindole; 1H-Indol-7-amine, 6-methoxy-; 6-Methoxy-7-aminoindole
Molecular Formula	$C_9H_{10}N_2O$
Molecular Weight	162.19 g/mol
SMILES	COc1c(N)c2cc[nH]c2cc1
InChI Key	InChI=1S/C9H10N2O/c1-12-9-7(10)5-3-2-6-4-8(9)11-6/h2-5,11H,10H2,1H3

Structural Properties & Characterization

Physicochemical Profile[3][4][6][7][8][9][10]

- Appearance: White to off-white crystalline solid (when freshly prepared).
- Stability:High Oxidation Sensitivity. The compound rapidly darkens to brown/black upon exposure to air due to the formation of quinoid oxidation products.
- Solubility: Soluble in DMSO, Methanol, Ethanol, and Ethyl Acetate. Sparingly soluble in water.[1]
- Acidity (pKa): The 7-amino group is weakly basic (estimated pKa ~3-4), significantly lower than typical anilines due to the electron-withdrawing nature of the indole ring system, despite the donating methoxy group.

Spectroscopic Signatures (Predicted)

- ^{1}H NMR (DMSO-d_6, 400 MHz):
  - δ 10.5-11.0 ppm: Broad singlet (Indole NH).
  - δ 7.1-7.3 ppm: Doublet/Multiplet (Indole C2-H, C4-H).

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- δ 6.3-6.5 ppm: Doublet (Indole C5-H, ortho to methoxy).
- δ 4.5-5.0 ppm: Broad singlet (NH_2, exchangeable with D_2O).
- δ 3.7-3.8 ppm: Singlet (3H, $-OCH_3$).

- MS (ESI):m/z 163.2 $[M+H]^+$.

Synthetic Methodologies

The synthesis of 7-amino-6-methoxyindole is non-trivial due to the specific substitution pattern. The most robust route utilizes the Fischer Indole Synthesis starting from a substituted hydrazine, followed by nitro group reduction.

Retrosynthetic Analysis

The strategy relies on constructing the indole core with the nitrogen and oxygen functionalities already in place on the benzene ring.

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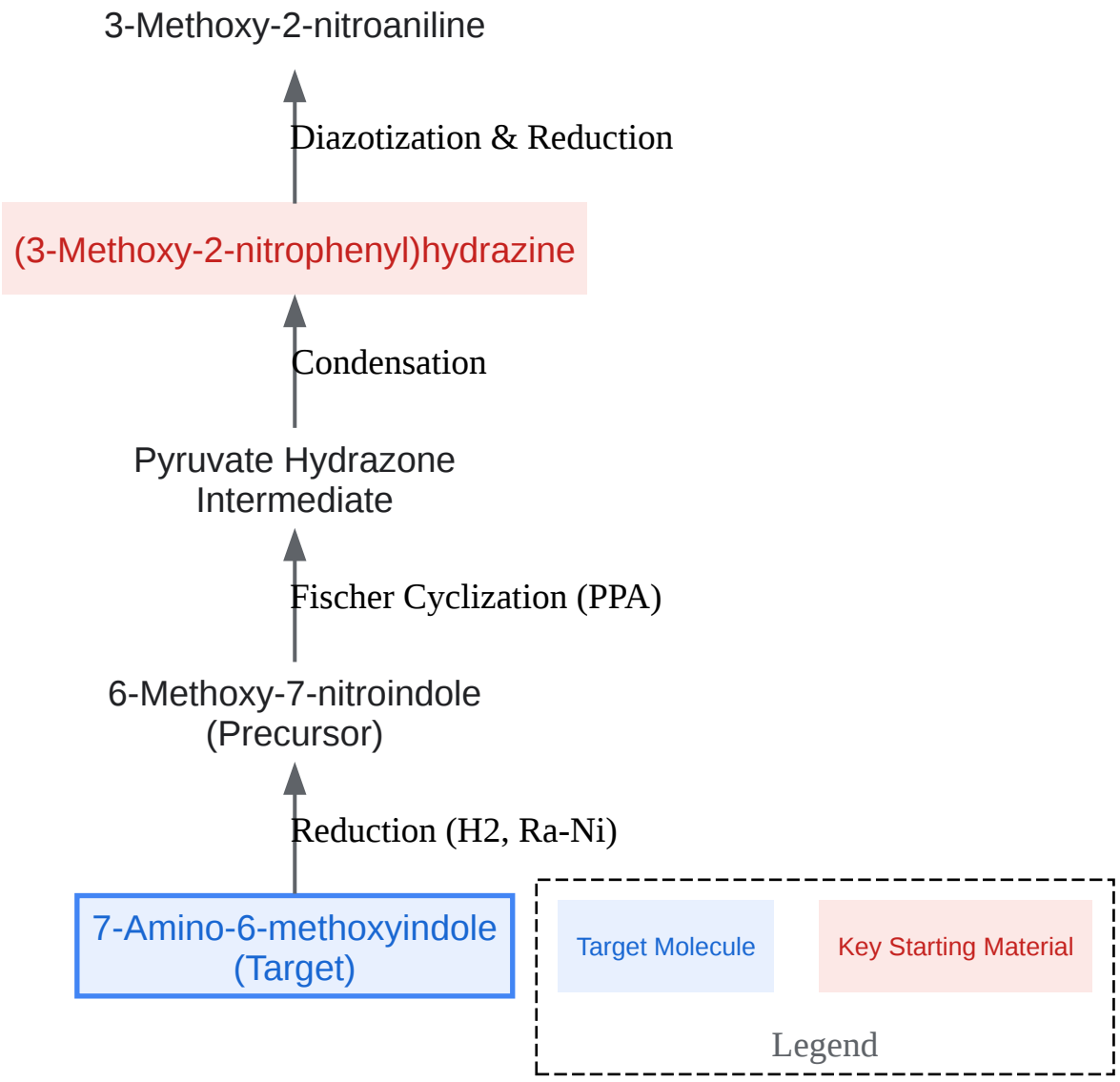

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Caption: Retrosynthetic pathway utilizing the Fischer Indole strategy to access the 6,7-disubstituted core.

Detailed Protocol: Modified Fischer Indole Route

Step 1: Preparation of (3-Methoxy-2-nitrophenyl)hydrazine

- Diazotization: Dissolve 3-methoxy-2-nitroaniline (1.0 eq) in concentrated HCl at 0°C. Add $NaNO_2$ (1.1 eq) dropwise, maintaining temperature <5°C.

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- Reduction: Add the diazonium salt solution to a stirred solution of $SnCl_2 \cdot 2H_2O$ (2.5 eq) in conc. HCl at 0°C.
- Isolation: Stir for 2 hours, neutralize with NaOH, and extract with ethyl acetate to yield the hydrazine.

Step 2: Hydrazone Formation & Cyclization

- Condensation: Reflux the hydrazine with Ethyl Pyruvate (1.1 eq) in ethanol for 2 hours. Evaporate solvent to obtain the hydrazone.
- Cyclization: Mix the hydrazone with Polyphosphoric Acid (PPA) (10 wt/wt) and heat to 90–100°C for 30 minutes. The reaction is exothermic; control temperature carefully.
- Workup: Pour onto crushed ice. The precipitate is Ethyl 6-methoxy-7-nitroindole-2-carboxylate.

Step 3: Decarboxylation & Reduction

- Hydrolysis: Reflux the ester in 10% NaOH/Ethanol, then acidify to get the carboxylic acid.
- Decarboxylation: Heat the acid with Copper powder in Quinoline at 200°C to yield 6-Methoxy-7-nitroindole.
- Reduction: Dissolve the nitroindole in Ethanol/THF. Add Raney Nickel (catalytic) and hydrazine hydrate (or H_2 gas at 1 atm). Stir at RT until the yellow color fades.
- Purification: Filter catalyst under Argon (pyrophoric!). Evaporate solvent.[2] Recrystallize immediately from Toluene/Hexane or convert to HCl salt for stability.

Medicinal Chemistry Applications

Pharmacophore Utility

The 7-amino-6-methoxyindole scaffold serves as a bioisostere for quinoline and quinazoline cores found in kinase inhibitors.

- Kinase Inhibition: The 7-amino group acts as a key hydrogen bond donor/acceptor in the hinge region of kinase ATP-binding pockets.

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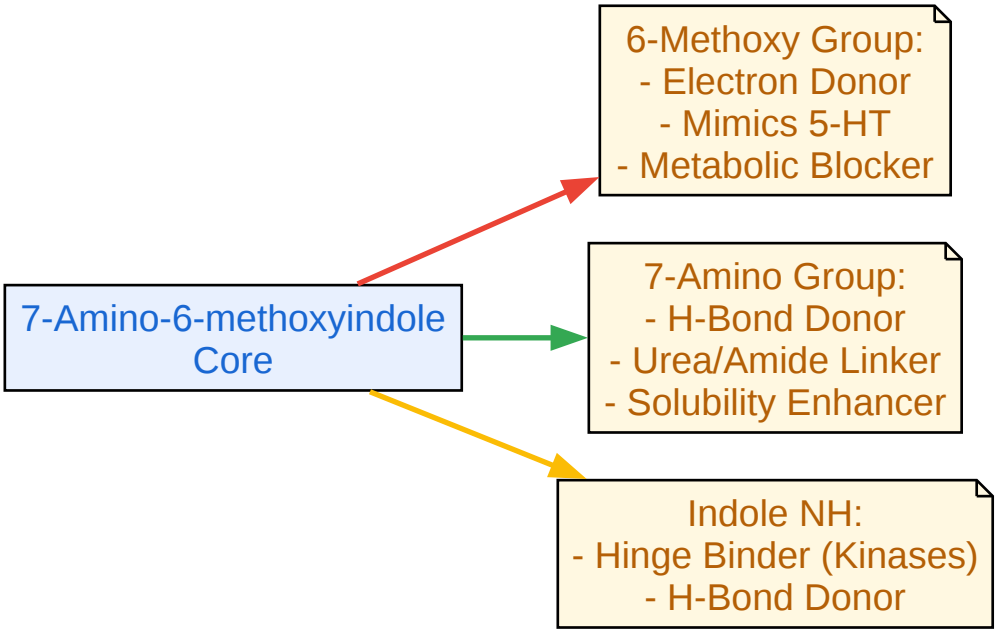
- Serotonin Modulation: The methoxy-indole core mimics the structure of serotonin (5-HT), making it a valuable scaffold for 5-HT receptor antagonists used in CNS disorders.

Structure-Activity Relationship (SAR) Logic

- 6-Methoxy: Increases electron density of the indole ring, improving metabolic stability against hydroxylation at the 5-position.
- 7-Amino: Provides a handle for derivatization (e.g., urea, amide formation) to extend into the solvent-exposed region of a protein binding pocket.



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Caption: SAR analysis highlighting the functional roles of the 6-methoxy and 7-amino substituents.

Handling & Stability Protocols

CRITICAL SAFETY WARNING: This compound is prone to rapid oxidation.

- Storage: Store at -20°C under an inert atmosphere (Argon or Nitrogen).
- Handling: Weigh and dissolve only in a glovebox or under a constant stream of inert gas.

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- Stabilization: If immediate use is not possible, convert the free amine to its Hydrochloride (HCl) or Oxalate salt. The salts are significantly more stable to air oxidation.
  - Protocol: Dissolve amine in dry ether, add 1M HCl in ether dropwise. Filter the white precipitate.[2]

References

- Synthesis of Nitroindoles (Fischer Method):Indian Journal of Chemistry, Section B: Organic Chemistry Including Medicinal Chemistry. (Archived via Zenodo). Describes the synthesis of 6-methoxy-7-nitroindole and its reduction. (Note: Generalized link to archive due to snippet nature; refer to specific volume/page if available).
- Patent Application (Indole Intermediates): WO2006/44415 A2.[3] "Compounds and Methods for Modulating Kinase Activity." Lists 1H-Indol-7-amine derivatives.
- Chemical Properties & Identifiers: PubChem Compound Summary for CAS 3189-13-7 (Related Isomer context) and specific CAS 214278-21-4 listings.

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